

Essential Safety and Operational Guide for Handling Dimethoxymethylvinylsilane

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Compound of Interest

Compound Name: Dimethoxymethylvinylsilane

Cat. No.: B103025

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Dimethoxymethylvinylsilane**. The following procedural guidance is designed to ensure safe handling, storage, and disposal of this chemical.

Chemical Profile and Hazards

Dimethoxymethylvinylsilane (CAS No. 16753-62-1) is a highly flammable liquid and vapor that can cause skin and serious eye irritation.[1][2][3] It may also cause respiratory irritation.[2] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[4] It is crucial to handle this substance with caution in a well-ventilated area, away from heat, sparks, and open flames.[1][3][4]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₅ H ₁₂ O ₂ Si	[2][5]
Molecular Weight	132.23 g/mol	[2][5]
Appearance	Colorless clear liquid	[5]
Boiling Point	104-106 °C	[5]
Flash Point	3 °C (37.4 °F) - closed cup	[3]
Density	0.884 - 0.89 g/mL at 25 °C	[5]
Refractive Index	n _{20/D} 1.395 - 1.40	[5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Dimethoxymethylvinylsilane** to minimize exposure and ensure personal safety.

Body Part	Personal Protective Equipment	Specifications and Rationale
Eyes/Face	Chemical safety goggles or a face shield.	Must conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 to protect against splashes. Contact lenses should not be worn. [1] [4]
Hands	Neoprene or nitrile rubber gloves.	Gloves must be inspected before use. Disposable nitrile gloves offer short-term protection. For prolonged contact, consult the glove manufacturer's chemical resistance guide. [1] [6]
Body	A flame-retardant lab coat (e.g., Nomex®) over cotton clothing, and appropriate protective clothing.	To protect skin from splashes and fire hazards. Polyester or acrylic clothing should be avoided. [4] [6]
Respiratory	A NIOSH or European Standard EN 149 approved respirator with an organic vapor cartridge.	Required when working in areas with inadequate ventilation or when exposure to vapors may exceed permissible limits. [1] [4]
Feet	Closed-toe, closed-heel shoes made of a chemical-resistant material.	To protect feet from spills. [6]

Operational and Disposal Plans

Strict adherence to the following procedures is essential for the safe handling and disposal of **Dimethoxymethylvinylsilane**.

Handling and Storage Protocol

- Ventilation: Always handle **Dimethoxymethylvinylsilane** in a well-ventilated area, preferably within a chemical fume hood.[4]
- Ignition Sources: Keep away from all sources of ignition, including heat, sparks, open flames, and hot surfaces. Use non-sparking tools.[1][3][7]
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[1][4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][7] The storage area should be a designated fireproof place.[1]
- Incompatible Materials: Avoid contact with water, moisture, and strong oxidizing agents.[1][8] The material can decompose in contact with moist air or water, liberating methanol.[8]

Spill Response Procedure

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Remove Ignition Sources: Extinguish all nearby sources of ignition.[7]
- Containment: For small spills, absorb with an inert material such as dry sand or earth and place it into a chemical waste container.[4] Do not use combustible materials for absorption.
- Reporting: For large spills, or if the spill cannot be safely managed, contact your institution's Environmental Health and Safety (EHS) department immediately.

Disposal Plan

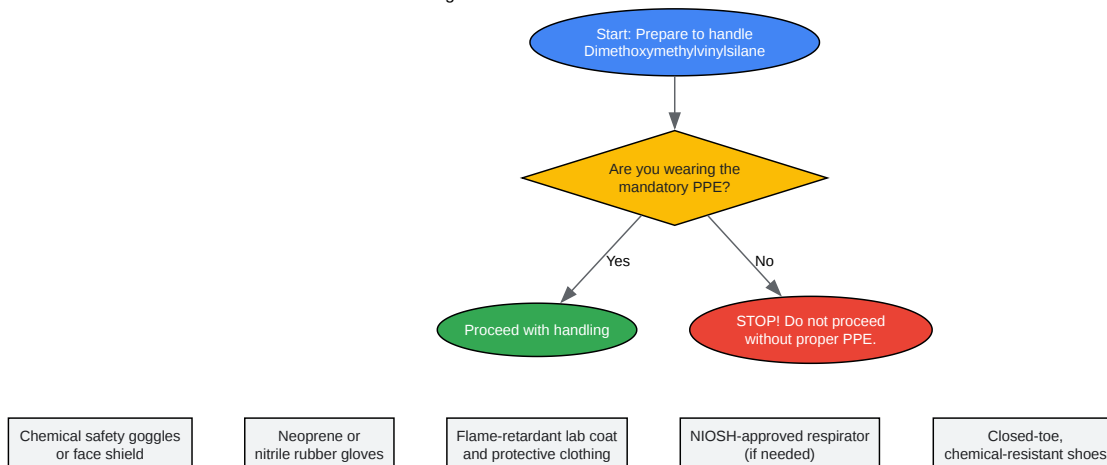
- Waste Collection: Collect waste **Dimethoxymethylvinylsilane** and any contaminated materials in a designated, labeled, and tightly sealed container.
- Disposal Regulations: Dispose of the chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.[1]

- EHS Consultation: Contact your institution's EHS department for specific disposal guidelines and to arrange for pickup of the chemical waste.

Visual Safety Workflows

The following diagrams illustrate the key safety and operational workflows for handling **Dimethoxymethylvinylsilane**.

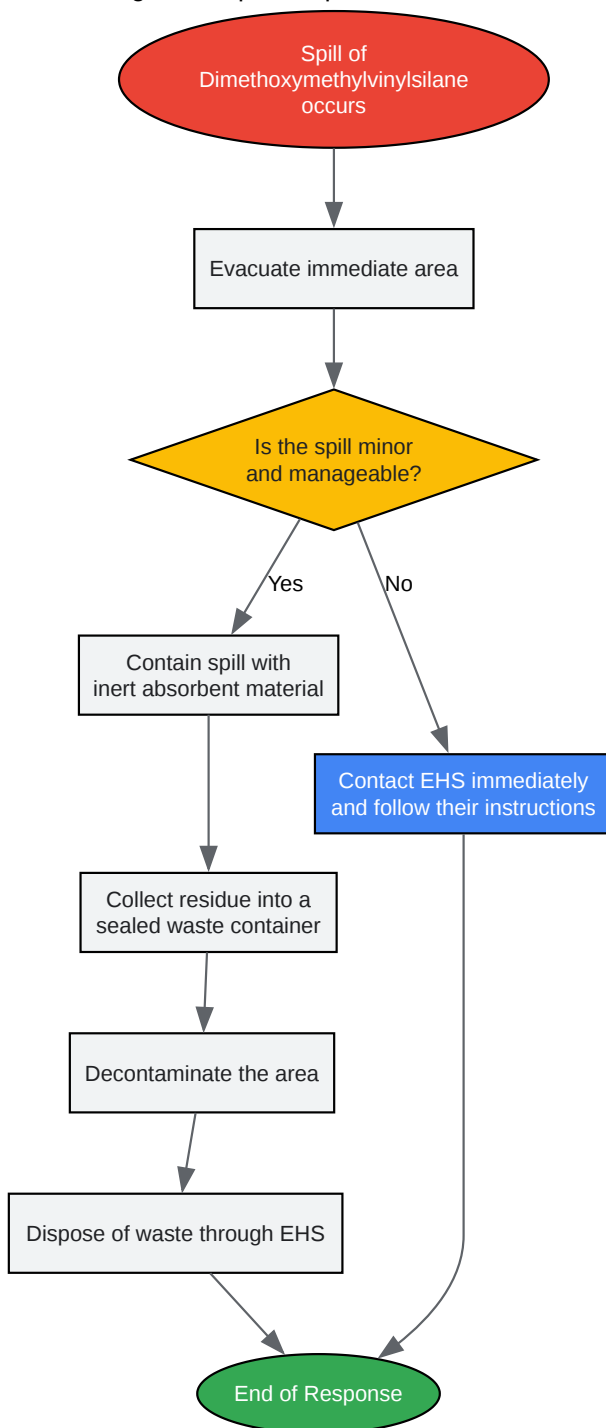
Figure 1: PPE Selection Workflow



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Figure 1: PPE Selection Workflow

Figure 2: Spill Response Workflow



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Figure 2: Spill Response Workflow

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